

# Part 1: Core Molecular Profile and Physicochemical Properties

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## Compound of Interest

Compound Name: 4-(4-Cyanophenoxy)butanoic acid

CAS No.: 87411-29-8

Cat. No.: B8774690

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4-(4-Cyanophenoxy)butyric acid belongs to the class of phenoxyalkanoic acids, characterized by an aromatic ring linked via an ether bond to an aliphatic carboxylic acid. This bifunctional architecture—comprising a rigid, electron-withdrawing cyanophenyl group and a flexible carboxylic acid chain—makes it a versatile building block in molecular design.

The fundamental properties of this compound are summarized below. These values are critical for experimental design, dictating choices for solvents, reaction conditions, and analytical methods.

| Property          | Value                                            | Source                   |
|-------------------|--------------------------------------------------|--------------------------|
| Molecular Formula | C <sub>11</sub> H <sub>11</sub> NO <sub>3</sub>  | PubChem[1]               |
| Molecular Weight  | 205.21 g/mol                                     | PubChem[1]               |
| IUPAC Name        | 4-(4-cyanophenoxy)butanoic acid                  | PubChem[1]               |
| CAS Number        | 87411-29-8                                       | PubChem[1]               |
| Canonical SMILES  | <chem>C1=CC(=CC=C1C#N)OCCCC(=O)O</chem>          | PubChem[1]               |
| Appearance        | White to off-white crystalline solid (predicted) | Inferred from analogs[2] |
| Melting Point     | 110-125 °C (predicted range)                     | Inferred from analogs[2] |
| XLogP3            | 1.5                                              | PubChem[1]               |

Note: Experimental physical properties such as melting point and appearance are not widely published for this specific molecule. The provided values are expert predictions based on closely related analogs, such as 4-(4-chlorophenoxy)butyric acid (m.p. 115-120 °C) and 4-(4-aminophenyl)butyric acid (m.p. 121-124 °C).[2] The XLogP3 value suggests moderate lipophilicity, indicating solubility in a range of organic solvents.

## Part 2: Synthesis and Structural Validation

The synthesis of 4-(4-Cyanophenoxy)butyric acid is most logically achieved via the Williamson ether synthesis. This classic S<sub>N</sub>2 reaction provides a reliable and high-yielding pathway. The protocol below is designed as a self-validating system, with clear checkpoints for confirming the success of each step.

### Experimental Protocol: Williamson Ether Synthesis

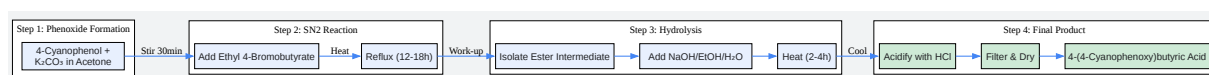
Principle: This synthesis involves the deprotonation of 4-cyanophenol to form a nucleophilic phenoxide, which then displaces a halide on an ethyl 4-bromobutyrate. The final step is the saponification (hydrolysis) of the resulting ester to yield the desired carboxylic acid. The choice of a weak base like potassium carbonate is crucial; it is strong enough to deprotonate the

phenol (pKa ~7.9) but not strong enough to prematurely hydrolyze the ester or promote side reactions. Acetone is an ideal solvent as it is polar aprotic, effectively solvating the cation and allowing the nucleophile to remain reactive.

#### Step-by-Step Methodology:

- Phenoxide Formation:
  - To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-cyanophenol (1.0 eq), anhydrous potassium carbonate (1.5 eq), and dry acetone (10 mL per gram of phenol).
  - Stir the suspension vigorously at room temperature for 30 minutes. The formation of the potassium phenoxide salt is the rate-limiting step for the initial phase.
- Ether Formation (S<sub>N</sub>2 Displacement):
  - Add ethyl 4-bromobutyrate (1.1 eq) to the reaction mixture dropwise.
  - Heat the mixture to reflux (approx. 56 °C) and maintain for 12-18 hours.
  - Workflow Validation: Monitor the reaction progress using Thin Layer Chromatography (TLC) (e.g., 3:1 Hexanes:Ethyl Acetate). The disappearance of the 4-cyanophenol spot and the appearance of a new, less polar product spot indicates successful ether formation.
- Work-up and Isolation of Ester Intermediate:
  - After cooling to room temperature, filter the mixture to remove the inorganic salts (KBr and excess K<sub>2</sub>CO<sub>3</sub>).
  - Wash the solids with a small amount of acetone.
  - Concentrate the filtrate under reduced pressure to yield the crude ethyl 4-(4-cyanophenoxy)butanoate as an oil or low-melting solid. Purification can be achieved via column chromatography if necessary.
- Saponification (Ester Hydrolysis):

- Dissolve the crude ester in a mixture of ethanol and water (e.g., 3:1 v/v).
- Add sodium hydroxide (2.0 eq, as a 2M aqueous solution) and stir the mixture at 60 °C for 2-4 hours.
- Workflow Validation: Monitor the hydrolysis by TLC until the ester spot is completely consumed.
- Final Isolation and Purification:
  - Cool the reaction mixture in an ice bath and slowly acidify to pH 2-3 with cold 1M HCl.
  - The desired carboxylic acid will precipitate as a white solid.
  - Collect the solid by vacuum filtration, wash thoroughly with cold water to remove inorganic salts, and dry under vacuum.
  - Recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) can be performed to obtain a highly pure product.



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Diagram: Williamson Ether Synthesis Workflow.

## Structural Validation via Spectroscopy

Authoritative confirmation of the final product's structure is achieved through a combination of NMR and Mass Spectrometry.

- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum provides a definitive fingerprint. Key expected signals include:

- Aromatic Protons: Two doublets in the ~7.0-7.7 ppm range, characteristic of a para-substituted benzene ring. The protons ortho to the cyano group will be further downfield.
- Methylene Protons: Three distinct multiplets in the ~2.0-4.2 ppm range. The -OCH<sub>2</sub>- protons will be the most deshielded (~4.1 ppm), the -CH<sub>2</sub>COOH protons will be next (~2.5 ppm), and the central -CH<sub>2</sub>- group will be the most shielded (~2.1 ppm).
- Carboxylic Acid Proton: A broad singlet far downfield (>10 ppm), which is exchangeable with D<sub>2</sub>O.
- <sup>13</sup>C NMR Spectroscopy: The carbon spectrum confirms the carbon skeleton. Expected signals include the nitrile carbon (~118 ppm), the carboxylic acid carbonyl (~178 ppm), and six distinct aromatic carbons, along with the three aliphatic carbons of the butyrate chain.
- Mass Spectrometry (MS): Electrospray ionization (ESI) in negative mode would show a prominent ion for [M-H]<sup>-</sup> at m/z 204.2, confirming the molecular weight.

## Part 3: Applications in Research and Drug Development

While 4-(4-Cyanophenoxy)butyric acid is not an end-product therapeutic, its value lies in its utility as a versatile molecular scaffold and linker. Its structure is a composite of two functionalities widely exploited in medicinal chemistry.

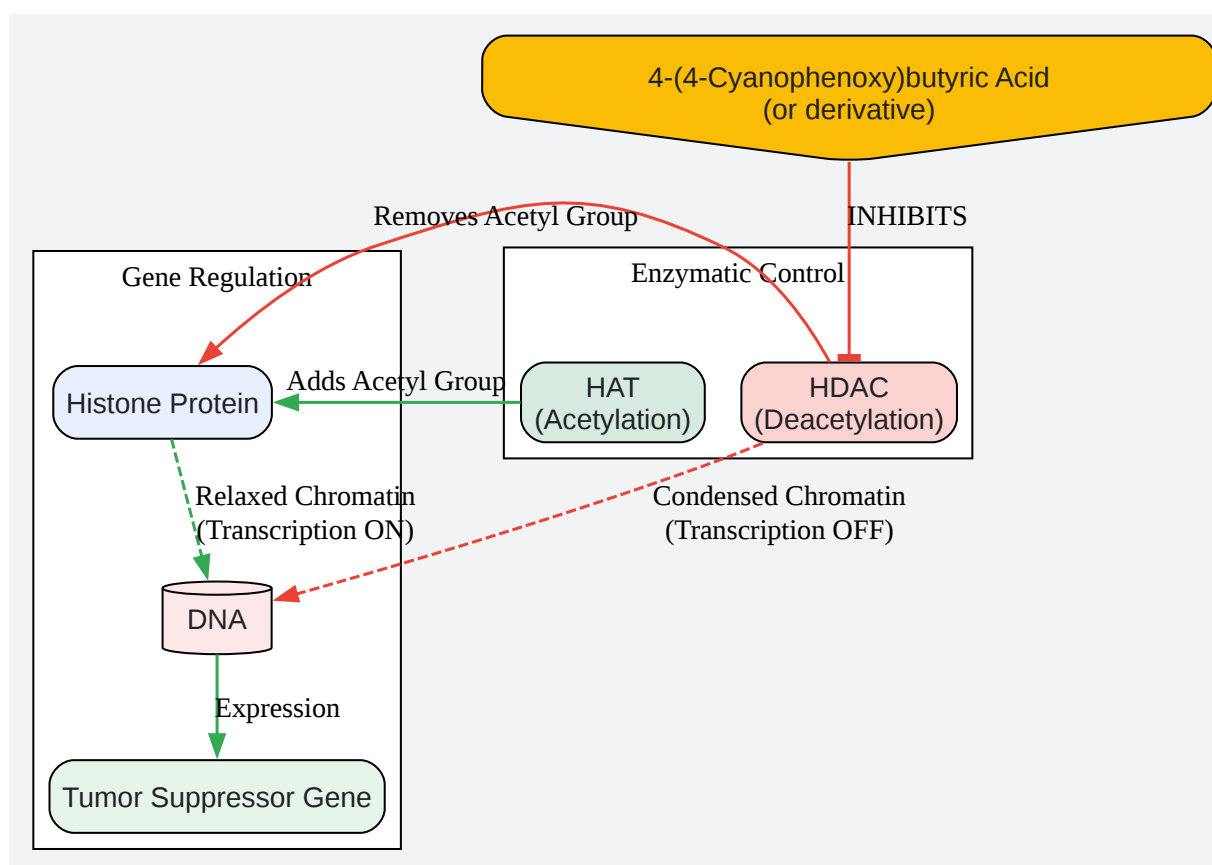
### The Butyric Acid Moiety: A Histone Deacetylase (HDAC) Inhibitor Pharmacophore

Butyric acid itself is a well-documented short-chain fatty acid that acts as a biological response modifier, most notably through the inhibition of histone deacetylases (HDACs).[3][4] HDACs are enzymes that remove acetyl groups from histones, leading to chromatin condensation and transcriptional repression.

- Mechanism of Action: HDAC inhibitors prevent this deacetylation, keeping the chromatin in a relaxed, transcriptionally active state. This can reactivate tumor suppressor genes, induce cell differentiation, and trigger apoptosis in cancer cells.[5]

- Therapeutic Relevance: This mechanism is the basis for approved cancer therapies and is being investigated for hemoglobinopathies like sickle cell disease and beta-thalassemia.[4]

The presence of the butyric acid tail in 4-(4-Cyanophenoxy)butyric acid makes it an excellent starting point for developing novel, targeted HDAC inhibitors. The cyanophenyl group can be used to explore specific interactions within the HDAC active site or to attach other pharmacophores.



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Diagram: Role of Butyrate Derivatives as HDAC Inhibitors.

## The Phenoxyalkanoic Acid Core: A Proven Linker Technology

The core structure of a phenoxy group connected to a butyric acid chain is a well-established "linker" or "handle" in solid-phase synthesis. A prominent example is the Backbone Amide Linker (BAL), 4-(4-formyl-3,5-dimethoxyphenoxy)butyric acid, which is used to anchor the first amino acid to a resin for peptide synthesis.<sup>[6]</sup>

Our title compound can serve a similar purpose. The carboxylic acid can be activated and coupled to a solid support resin, while the nitrile group on the phenyl ring can be chemically modified (e.g., reduced to an amine or hydrolyzed to a carboxylic acid) to serve as an attachment point for a pharmacophore or other molecular fragments. This makes it a valuable tool for building combinatorial libraries in the drug discovery process.

### Part 4: Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for 4-(4-Cyanophenoxy)butyric acid is not readily available, a robust safety protocol can be developed based on the known hazards of its constituent functional groups: carboxylic acids and aromatic nitriles.

- General Hazards: Assumed to be harmful if swallowed or inhaled and may cause skin and severe eye irritation/damage. The parent compound, butyric acid, is classified as corrosive.<sup>[7]</sup>
- Handling Precautions:
  - Use only in a well-ventilated area, preferably within a chemical fume hood.
  - Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
  - Avoid generating dust.
  - Wash hands thoroughly after handling.
- Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from strong bases and oxidizing agents.

| Hazard Class (Anticipated) | Precautionary Statement                             |
|----------------------------|-----------------------------------------------------|
| Acute Toxicity, Oral       | Do not eat, drink or smoke when using this product. |
| Skin Corrosion/Irritation  | Wear protective gloves/protective clothing.         |
| Serious Eye Damage         | Wear eye protection/face protection.                |
| Respiratory Irritation     | Avoid breathing<br>dust/fume/gas/mist/vapors/spray. |

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- To cite this document: BenchChem. [Part 1: Core Molecular Profile and Physicochemical Properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8774690/docs#part-1-core-molecular-profile-and-physicochemical-properties>]

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